

comparative study of the corrosion inhibition efficiency of aminopyridine isomers

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Compound of Interest

Compound Name: 2-Amino-3-Hydroxypyridine

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A Comparative Analysis of Aminopyridine Isomers as Corrosion Inhibitors

For Researchers, Scientists, and Drug Development Professionals

The structural orientation of functional groups on an aromatic ring can significantly influence a molecule's chemical and physical properties. In the context of corrosion science, aminopyridine isomers (2-aminopyridine, 3-aminopyridine, and 4-aminopyridine) present a compelling case study. The position of the amino group on the pyridine ring affects the electron density distribution, which in turn governs the molecule's ability to adsorb onto a metal surface and inhibit corrosion. This guide provides a comparative overview of the corrosion inhibition efficiency of aminopyridine isomers, supported by experimental data and detailed methodologies.

Quantitative Data Summary

While a direct comparative study of all three aminopyridine isomers under identical experimental conditions is not readily available in the published literature, we can analyze the performance of their derivatives to infer the relative effectiveness. The following table summarizes the inhibition efficiency of various aminopyridine derivatives on mild steel in acidic media, as determined by weight loss and electrochemical techniques.



Inhibitor	Corrosive Medium	Concentr ation	Temperat ure	Inhibition Efficiency (%)	Method	Referenc e
2- Aminopyrid ine Derivative						
2- (butylamin o)-4- phenylnicot inonitrile	0.5 M H2SO4	5 x 10 ⁻⁴ M	20 °C	97.45	Weight Loss	[1]
3- Aminopyrid ine Derivative						
3-acetyl-4- (4- bromophen yl)-6-(2- oxo-2H- chromen-3- yl)pyridin- 2(1H)-one	0.5 M HCl	0.5 mM	25 °C	98.4	Weight Loss	[2]
4- Aminopyrid ine Derivative						
4-Amino Acetophen one Pyridine 2- Aldehyde	1 M HCI	60 ppm	308 K	91	Mass Loss	[3]







4- aminoantip 2M H ₂ SO ₄ yrine	Increases with concentrati on	Weight Loss, Potentiody namic Polarizatio n	[4]
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Note: The data presented is for derivatives of aminopyridine and not the parent isomers. Direct comparison should be made with caution due to differing molecular structures and experimental conditions.

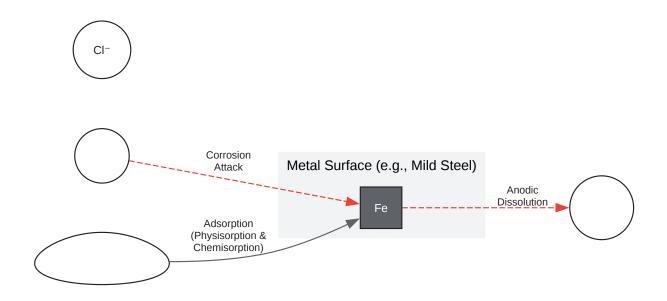
Mechanism of Corrosion Inhibition

The corrosion inhibition by aminopyridine isomers is primarily attributed to their adsorption on the metal surface, forming a protective barrier that isolates the metal from the corrosive environment. This adsorption process can occur through:

- Physisorption: Electrostatic interaction between the charged metal surface and the protonated amine group.
- Chemisorption: Coordinate bonding between the lone pair of electrons on the nitrogen atoms (both in the ring and the amino group) and the vacant d-orbitals of the metal atoms. The π -electrons of the pyridine ring also contribute to the adsorption.

The position of the amino group influences the electron density on the pyridine ring and the nitrogen atoms, thereby affecting the strength of adsorption and, consequently, the inhibition efficiency.





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Corrosion inhibition mechanism of aminopyridine isomers.

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the corrosion inhibition efficiency of aminopyridine isomers.

This gravimetric method is a straightforward technique to determine the corrosion rate.

 Specimen Preparation: Mild steel coupons of known dimensions are mechanically polished with a series of emery papers of decreasing grit size, degreased with acetone, washed with distilled water, and dried.

Procedure:

- The initial weight of the polished and dried coupons is accurately measured.
- The coupons are immersed in the corrosive solution (e.g., 1 M HCl) with and without different concentrations of the aminopyridine isomer for a specified period (e.g., 6 hours) at a constant temperature.[5]



- After the immersion period, the coupons are removed, washed with distilled water and acetone, dried, and re-weighed.
- Data Analysis: The weight loss is used to calculate the corrosion rate (CR) and the inhibition efficiency (IE%).
 - Corrosion Rate (CR) = $\Delta W / (A * t)$, where ΔW is the weight loss, A is the surface area of the coupon, and t is the immersion time.[5]
 - Inhibition Efficiency (IE%) = [(CR₀ CRi) / CR₀] * 100, where CR₀ is the corrosion rate in the absence of the inhibitor and CRi is the corrosion rate in the presence of the inhibitor.

This electrochemical technique provides insights into the kinetics of the anodic and cathodic corrosion reactions.

Cell Setup: A three-electrode cell is used, consisting of the mild steel specimen as the
working electrode, a platinum foil as the counter electrode, and a saturated calomel
electrode (SCE) as the reference electrode.

Procedure:

- The working electrode is immersed in the test solution until a stable open-circuit potential (OCP) is reached.
- A potentiodynamic scan is performed by polarizing the electrode potential from a cathodic potential to an anodic potential relative to the OCP at a slow scan rate (e.g., 1 mV/s).
- Data Analysis: The resulting Tafel plot (logarithm of current density vs. potential) is extrapolated to the corrosion potential (Ecorr) to determine the corrosion current density (icorr). The inhibition efficiency is calculated using the icorr values. Both the anodic and cathodic branches of the polarization curves of the acid solutions shifted toward a lower current density at all investigated concentrations in acid media, as the figure illustrates.[6] This suggests that 4-NBAAP in the 1 M HCl solution inhibited both the anodic and cathodic reactions of MS corrosion.[6]

EIS is a non-destructive technique that provides information about the resistance and capacitance of the metal/solution interface.

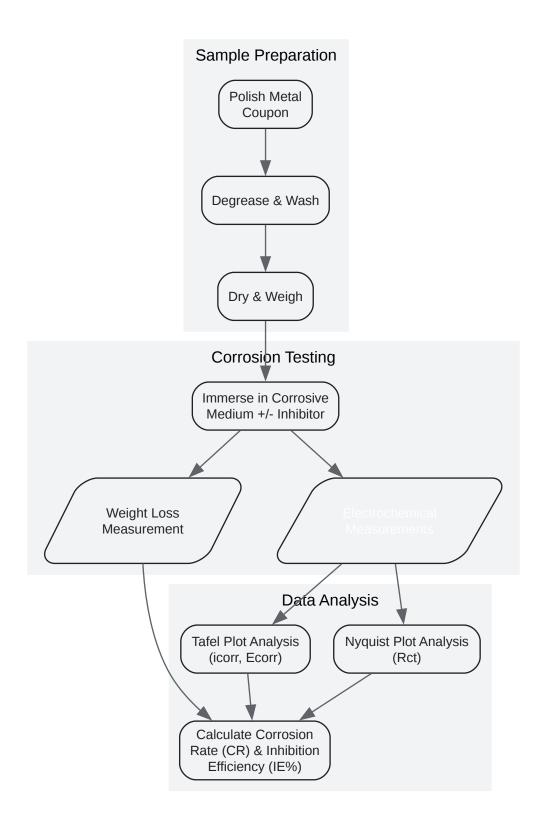






- Cell Setup: The same three-electrode cell as in potentiodynamic polarization is used.
- Procedure:
 - The system is allowed to stabilize at the OCP.
 - A small amplitude AC voltage (e.g., 10 mV) is applied over a wide range of frequencies (e.g., 100 kHz to 10 mHz).[5]
- Data Analysis: The impedance data is often represented as a Nyquist plot. The charge transfer resistance (Rct) is determined from the diameter of the semicircle in the Nyquist plot. The inhibition efficiency is calculated from the Rct values. The Nyquist plots showed that, the charge transfer resistance (Rct) increase, and the double layer capacitance (Cdl) decreases with time of immersion increase.[7]





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General workflow for evaluating corrosion inhibitors.



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